

# Introduction: The Strategic Value of Fluorinated Scaffolds in Modern Drug Discovery

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## Compound of Interest

Compound Name: (R)-3,3-Difluoro-cyclopentanemethanol

Cat. No.: B1404973

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In the landscape of modern medicinal chemistry, the strategic incorporation of fluorine into molecular scaffolds is a cornerstone of rational drug design. The unique physicochemical properties imparted by fluorine—such as altered lipophilicity, enhanced metabolic stability, and modulated pKa—can profoundly improve a compound's pharmacological profile.[1] **(R)-3,3-Difluoro-cyclopentanemethanol** emerges as a particularly valuable building block within this context. It provides researchers with a non-planar, three-dimensional (3D) saturated ring system, a feature increasingly sought after to escape the "flatland" of traditional aromatic fragments and to improve target engagement and selectivity.[2]

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals. It provides detailed protocols for the safe handling, storage, and use of **(R)-3,3-Difluoro-cyclopentanemethanol**, grounded in an understanding of its chemical properties and potential hazards. The causality behind each recommendation is explained to ensure not just procedural adherence, but a deep-seated culture of safety and experimental excellence.

## Physicochemical and Safety Data Summary

A clear understanding of a compound's fundamental properties is the foundation of its safe and effective use. The data below has been consolidated from supplier safety data sheets and chemical databases.


Property	Value	Source(s)
IUPAC Name	((R)-3,3-difluorocyclopentyl)methanol	[3]
CAS Number	1407997-85-6	[3][4][5]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> F <sub>2</sub> O	[3]
Molecular Weight	136.14 g/mol	[3]
Appearance	Light yellow liquid	[3]
Purity	Typically ≥97%	[3]
Density	~1.15 g/mL	[6]
Storage	Store at 2-8°C under an inert gas (Nitrogen or Argon)	[6]


Note on Storage: While some suppliers may indicate room temperature storage, the gem-difluoro moiety can activate adjacent positions. For long-term stability and to prevent potential degradation, storage in a refrigerated, inert atmosphere is the authoritative recommendation.[6]

## Hazard Identification and Toxicological Profile

**(R)-3,3-Difluoro-cyclopentanemethanol** must be handled with the appropriate precautions as indicated by its GHS classification.

GHS Pictograms:

 alt text

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- Signal Word: Danger [3] Hazard Statements:
- Based on supplier information and analogy to similar structures, this compound is classified as flammable and a potential irritant. [3][7][8]\* H315: Causes skin irritation. [9]\* H319: Causes serious eye irritation. [9]\* H335: May cause respiratory irritation. [9] Toxicological Insights: While specific toxicological studies on this exact molecule are not publicly available,

the hazard classification is based on its structural class. Cyclopentane alcohols are known irritants to the skin, eyes, and respiratory system. [9][10] Ingestion may be harmful and could lead to gastrointestinal irritation or central nervous system depression. [10] The presence of two fluorine atoms does not mitigate these risks and warrants a cautious approach.

## Core Protocols for Safe Handling and Storage

Adherence to a self-validating system of protocols is critical. The following workflows are designed to minimize exposure and mitigate risk during routine laboratory use.

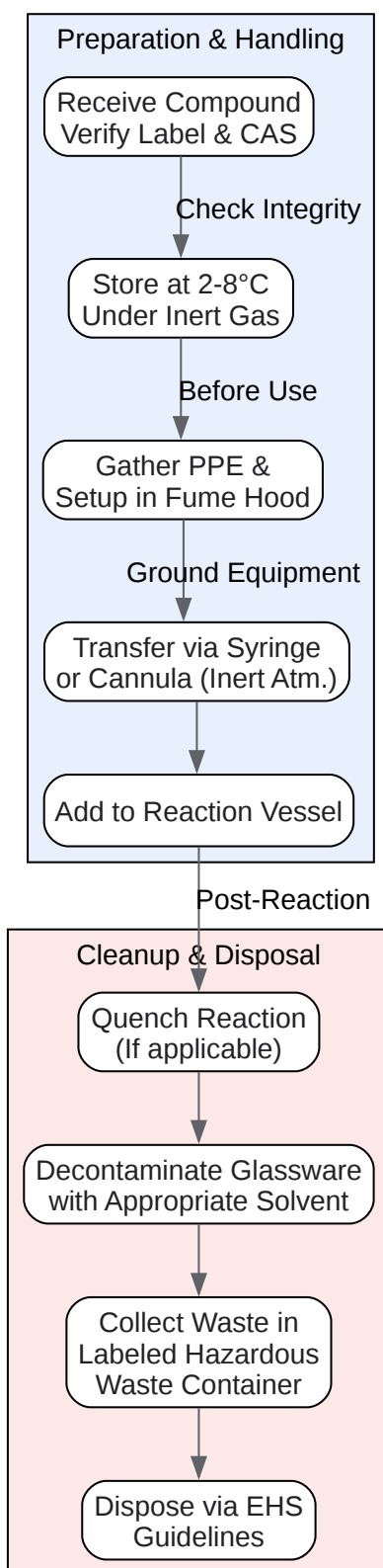
## Engineering Controls and Personal Protective Equipment (PPE)

The primary principle is to create a barrier between the researcher and the chemical.

- Primary Engineering Control: All manipulations of **(R)-3,3-Difluoro-cyclopentanemethanol**, including weighing, transferring, and adding to reaction vessels, must be conducted within a certified chemical fume hood to prevent inhalation of vapors. [10]2. Eye and Face Protection: Wear ANSI Z87.1-compliant safety glasses with side shields at a minimum. For operations with a higher risk of splashing (e.g., transfers of >50 mL), a full face shield should be worn over safety glasses. [7]3. Skin Protection:
  - Wear a flame-resistant laboratory coat, fully fastened.
  - Use nitrile gloves for incidental contact. For extended work, consider heavier-duty gloves and consult a glove compatibility chart. Always inspect gloves before use and change them immediately if contamination is suspected.
- Respiratory Protection: Not typically required when work is performed within a properly functioning fume hood.

## Standard Laboratory Handling Workflow

This workflow diagram illustrates the critical safety checkpoints from receipt to disposal.



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Caption: Standard Laboratory Handling Workflow for **(R)-3,3-Difluoro-cyclopentanemethanol**.

## Storage and Incompatibility

Proper storage is essential for both safety and maintaining the chemical's integrity.

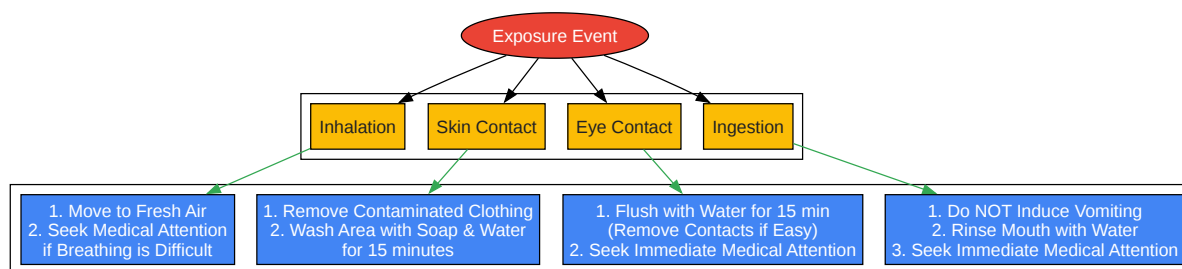
- **Storage Location:** Store in a designated flammables-area cabinet. The area must be cool, dry, and well-ventilated. [7][8]\* **Container:** Keep the container tightly sealed to prevent moisture ingress and evaporation. [3][7] The use of a septum-sealed bottle is ideal for repeated access under an inert atmosphere.
- **Ignition Sources:** Keep away from all sources of ignition, including heat, sparks, open flames, and static discharge. Use only non-sparking tools and explosion-proof equipment when handling large quantities. [7][11]\* **Incompatible Materials:** Segregate from strong oxidizing agents, acid anhydrides, and acid chlorides, as these can lead to vigorous or exothermic reactions. [7][8]

## Emergency and First Aid Procedures

Immediate and correct action following an exposure is critical. Ensure eyewash stations and safety showers are readily accessible. [7]

### First Aid Decision Tree

This diagram provides a clear, immediate action plan for accidental exposure.



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Caption: First Aid Decision Tree for Accidental Exposure.

## Detailed First Aid Measures

- Inhalation: Remove the individual to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention. [7]\* Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area thoroughly with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [8]\* Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [7]\* Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. [7]\* Note to Physician: Treat symptomatically. Symptoms of overexposure may include headache, dizziness, and nausea. [8]

## Spill and Disposal Considerations

- Spill Response: In the event of a small spill, absorb the material with a non-combustible absorbent (e.g., sand, vermiculite). Place the contaminated material in a sealed, labeled container for hazardous waste disposal. Ensure the area is well-ventilated. For large spills, evacuate the area and contact emergency services.
- Waste Disposal: Dispose of unused material and contaminated waste in accordance with all federal, state, and local environmental regulations. Do not pour down the drain. This material should be treated as hazardous chemical waste. [7]

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